

# Application Notes and Protocols for Mca-DEVDP-K(Dnp)-OH

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Mca-DEVDP-K(Dnp)-OH

Cat. No.: B575278

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Mca-DEVDP-K(Dnp)-OH** is a highly sensitive fluorogenic substrate for the detection of caspase-3 activity. Caspase-3 is a critical executioner caspase in the apoptotic pathway, and its activity is a key indicator of programmed cell death. This substrate is an internally quenched peptide, consisting of the caspase-3 recognition sequence DEVD (Asp-Glu-Val-Asp) flanked by a fluorescent reporter group, (7-methoxycoumarin-4-yl)acetyl (Mca), and a quencher group, 2,4-dinitrophenyl (Dnp).

In its intact form, the fluorescence of the Mca group is suppressed by the proximity of the Dnp quencher through Förster Resonance Energy Transfer (FRET). Upon cleavage of the peptide backbone at the aspartic acid residue by active caspase-3, the Mca fluorophore is liberated from the quencher. This separation results in a significant increase in fluorescence intensity, which can be monitored to quantify caspase-3 activity. The excitation and emission maxima for the cleaved Mca fluorophore are approximately 328 nm and 420 nm, respectively<sup>[1]</sup>.

These application notes provide a detailed protocol for the preparation of a stock solution of **Mca-DEVDP-K(Dnp)-OH**, essential for accurate and reproducible results in caspase-3 activity assays.

## Quantitative Data Summary

The following table summarizes the key quantitative data for **Mca-DEVDAP-K(Dnp)-OH**.

Property	Value	Source(s)
Molecular Formula	C <sub>50</sub> H <sub>62</sub> N <sub>10</sub> O <sub>22</sub>	[1]
Molecular Weight	1155.1 g/mol	[1]
CAS Number	189696-20-6	[1]
Excitation Maximum (cleaved Mca)	~328 nm	[1]
Emission Maximum (cleaved Mca)	~420 nm	[1]
Recommended Solvent	Dimethyl sulfoxide (DMSO)	Inferred from similar substrates[2][3][4][5]
Recommended Stock Concentration	10 mM	Inferred from similar substrates[2][3]
Storage of Lyophilized Powder	-20°C, desiccated, protected from light	[6]
Storage of Stock Solution	-20°C in aliquots, protected from light	Inferred from similar substrates[2][4]
Stability of Lyophilized Powder	≥ 4 years at -20°C	[6]

## Experimental Protocols

### Materials

- **Mca-DEVDAP-K(Dnp)-OH** (lyophilized powder)
- Dimethyl sulfoxide (DMSO), anhydrous, ACS reagent grade or higher
- Sterile, nuclease-free microcentrifuge tubes
- Calibrated precision pipettes and sterile tips

## Protocol for Preparation of 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Mca-DEVDAP-K(Dnp)-OH** in DMSO. This concentration is a standard starting point for many caspase activity assays.

- **Pre-equilibration:** Before opening, allow the vial of lyophilized **Mca-DEVDAP-K(Dnp)-OH** to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture onto the powder, which can affect its stability.
- **Mass Calculation:** The amount of DMSO to add will depend on the quantity of substrate in the vial. Use the following formula to calculate the required volume of DMSO:

$$\text{Volume of DMSO } (\mu\text{L}) = [\text{Mass of Substrate (mg)} / 1155.1 \text{ (g/mol)}] * 100,000$$

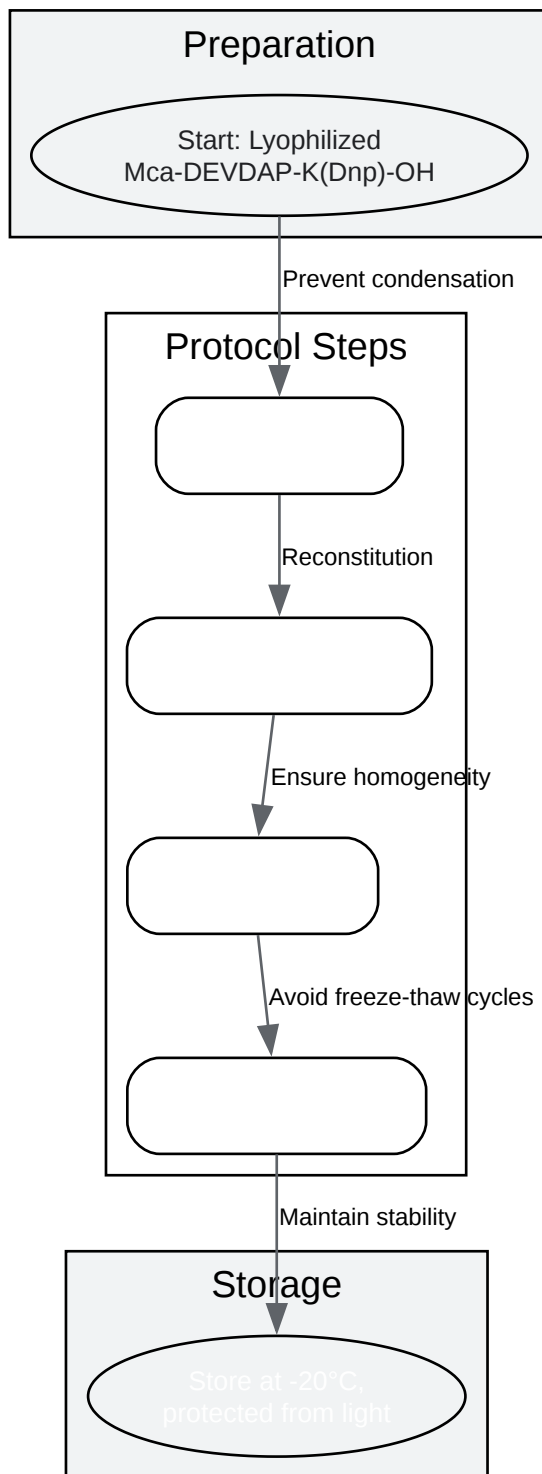
Example: For 1 mg of **Mca-DEVDAP-K(Dnp)-OH**: Volume of DMSO ( $\mu\text{L}$ ) =  $[1 \text{ mg} / 1155.1 \text{ g/mol}] * 100,000 \approx 86.6 \mu\text{L}$

- **Reconstitution:** Add the calculated volume of anhydrous DMSO to the vial of **Mca-DEVDAP-K(Dnp)-OH**.
- **Dissolution:** Vortex the vial for 1-2 minutes until the substrate is completely dissolved. The solution should be clear. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can degrade the substrate, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 5-10  $\mu\text{L}$ ) in sterile microcentrifuge tubes.
- **Storage:** Store the aliquots at -20°C, protected from light. When stored properly, the DMSO stock solution should be stable for several months.

## Mandatory Visualizations

### Diagram 1: Experimental Workflow for Stock Solution Preparation

## Workflow for Mca-DEVDAP-K(Dnp)-OH Stock Solution Preparation

[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Mca-DEVDAP-K(Dnp)-OH | CAS 189696-20-6 | Cayman Chemical | Biomol.com [biomol.com]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. tools.thermofisher.cn [tools.thermofisher.cn]
- 4. bio-rad.com [bio-rad.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. Caspase Protocols in Mice - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for Mca-DEVDAP-K(Dnp)-OH]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b575278#how-to-prepare-mca-devdap-k-dnp-oh-stock-solution]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)